

Proper Disposal of YMU1: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: YMU1

Cat. No.: B15612390

[Get Quote](#)

For researchers and scientists in the fast-paced world of drug development, adherence to strict safety protocols is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **YMU1**, a thymidylate kinase inhibitor. Following these procedural steps will ensure the safe handling and disposal of this compound, minimizing risks to personnel and the environment.

Key Safety and Handling Information

YMU1 is a combustible solid. While it is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is crucial to handle it with care to avoid dust formation and potential ignition. Different suppliers have assigned it a Water Hazard Class (WGK) of 1 (slightly hazardous to water) or 3 (severely hazardous to water).^[1] To ensure the highest level of environmental protection, it is prudent to treat **YMU1** as severely hazardous to water.

Quantitative Data Summary

Property	Value	Source
CAS Number	902589-96-2	[1]
Form	Solid	[1]
Solubility	3.3 mg/mL in DMSO	[1]
Storage Class	11 - Combustible Solids	[1]
Water Hazard Class (WGK)	1 or 3	[1]

Step-by-Step Disposal Procedures

This section outlines the detailed protocols for the disposal of **YMU1** in various forms. These procedures are designed to be clear, concise, and easy to follow, ensuring operational safety and compliance.

Disposal of Unused or Expired Solid YMU1

- Do not dispose of solid **YMU1** in regular laboratory trash.
- Carefully transfer the solid **YMU1** into a designated hazardous waste container for combustible solids.
- Ensure the container is clearly labeled with "Hazardous Waste," the chemical name "**YMU1**," and the CAS number "902589-96-2."
- Store the sealed container in a cool, dry, and well-ventilated area away from sources of ignition.
- Arrange for pickup and disposal through your institution's certified hazardous waste management service.

Disposal of YMU1 Solutions

- Under no circumstances should **YMU1** solutions be poured down the drain.[2]
- Collect all aqueous and solvent-based solutions containing **YMU1** in a designated hazardous waste container for chemical liquid waste.

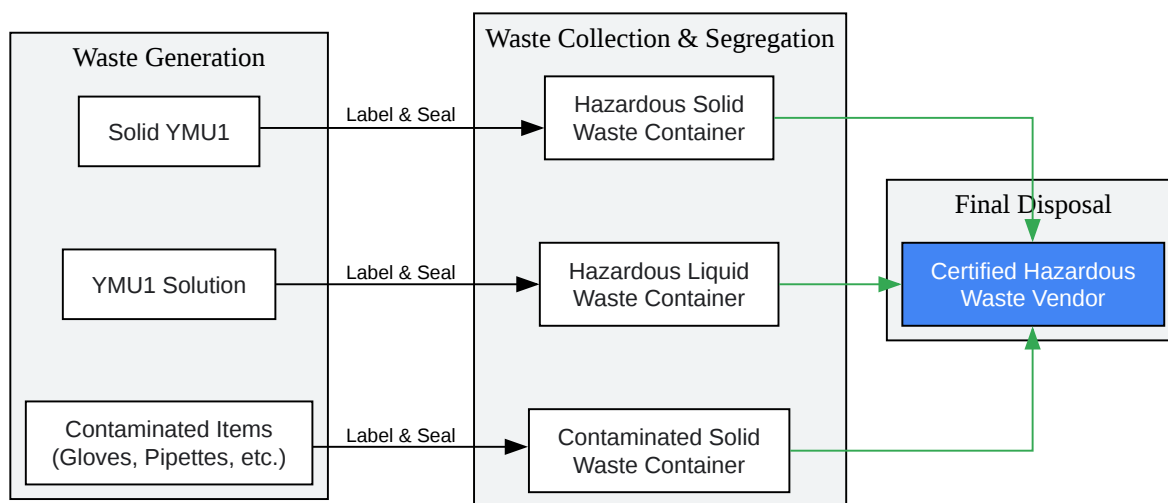
- The container should be compatible with the solvent used (e.g., a specific container for halogenated or non-halogenated solvent waste).
- Label the container clearly with "Hazardous Waste," the contents (e.g., "**YMU1** in DMSO"), and the approximate concentration.
- Seal the container tightly and store it in secondary containment in a designated waste accumulation area.
- Contact your institution's environmental health and safety (EHS) office for proper disposal.

Disposal of Contaminated Labware and Personal Protective Equipment (PPE)

- Solid Waste: All disposable items contaminated with **YMU1**, such as pipette tips, gloves, and wipes, should be collected in a designated hazardous waste bag or container for solid chemical waste.
- Glassware:
 - Rinse contaminated glassware with a suitable solvent (e.g., the solvent used to prepare the **YMU1** solution) to remove residues.
 - Collect the solvent rinse as hazardous liquid waste.
 - Wash the glassware with an appropriate laboratory detergent and water.
 - Perform a final rinse with deionized water.
 - Allow the glassware to air dry completely before reuse or storage.
- Seal and label all contaminated solid waste containers and arrange for their disposal through your institution's hazardous waste program.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **YMU1** waste, from the point of generation to final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **YMU1** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Thymidylate Kinase Inhibitor, YMU1 The Thymidylate Kinase Inhibitor, YMU1 controls the biological activity of Thymidylate Kinase. This small molecule/inhibitor is primarily used for Phosphorylation & Dephosphorylation applications. | 902589-96-2 [sigmaaldrich.com]
- 2. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [Proper Disposal of YMU1: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15612390/docs#proper-disposal-of-ymu1-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b15612390/docs#proper-disposal-of-ymu1-a-guide-for-laboratory-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)